

A Technical Guide to the Spectroscopic Characterization of 2-Cyclopropyl-4-fluoroaniline

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Compound of Interest

Compound Name: 2-Cyclopropyl-4-fluoroaniline

CAS No.: 1250966-57-4

Cat. No.: B1453903

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Introduction

2-Cyclopropyl-4-fluoroaniline is a substituted aniline derivative of significant interest to the pharmaceutical and agrochemical industries. Its unique combination of a cyclopropyl ring, a fluorine atom, and an amino group makes it a valuable building block in the synthesis of complex organic molecules with potential biological activity. Accurate and unambiguous structural confirmation and purity assessment are paramount in any research and development pipeline. This guide provides an in-depth analysis of the expected spectroscopic signature of **2-Cyclopropyl-4-fluoroaniline** using Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). By understanding the principles behind the spectral data, researchers can confidently identify and characterize this important synthetic intermediate.

Molecular Structure and Spectroscopic Implications

The structure of **2-Cyclopropyl-4-fluoroaniline** dictates its spectroscopic properties. The key features are:

- **Aromatic Ring:** A 1,2,4-trisubstituted benzene ring. The electron-donating amino group (-NH₂) and the weakly activating cyclopropyl group will influence the chemical shifts of the aromatic protons and carbons.
- **Fluorine Atom:** The highly electronegative fluorine atom at the C4 position will introduce characteristic couplings (J-coupling) with nearby protons and carbons, which are invaluable for structural assignment.
- **Cyclopropyl Group:** This strained, three-membered aliphatic ring has distinctive signals in the upfield region of the NMR spectrum.
- **Primary Amine:** The -NH₂ group will exhibit characteristic stretching vibrations in the IR spectrum and its protons are often visible in the ¹H NMR spectrum.

The interplay of these functional groups results in a unique spectroscopic fingerprint, which we will deconstruct in the following sections.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **2-Cyclopropyl-4-fluoroaniline**, both ¹H and ¹³C NMR provide a wealth of information.

¹H NMR Analysis: A Proton's Perspective

The ¹H NMR spectrum is predicted to show distinct signals for the aromatic, amine, and cyclopropyl protons.

- **Aromatic Region (approx. 6.5-7.0 ppm):** The three aromatic protons will appear as complex multiplets due to proton-proton (³J_{HH}) and proton-fluorine (³J_{HF}, ⁴J_{HF}) couplings. The electron-donating amino group tends to shield the ortho and para protons, shifting them upfield.
 - **H-3:** This proton is ortho to both the cyclopropyl and amino groups. It is expected to be a doublet of doublets, coupled to H-5 and the fluorine at C-4.

- H-5: This proton is ortho to the fluorine and meta to the amino and cyclopropyl groups. It will likely appear as a triplet or doublet of doublets due to coupling with H-3, H-6, and the fluorine.
- H-6: This proton is ortho to the amino group and meta to the fluorine. It is expected to be a doublet of doublets.
- Amine Protons (approx. 3.5-4.5 ppm): The two protons of the primary amine (-NH₂) will typically appear as a broad singlet. The chemical shift can be highly variable depending on the solvent, concentration, and temperature.
- Cyclopropyl Region (approx. 0.5-2.0 ppm): The cyclopropyl group gives rise to characteristic upfield signals.
 - Methine Proton (-CH-): The single proton on the carbon attached to the aromatic ring will be shifted downfield relative to the other cyclopropyl protons and will appear as a multiplet.
 - Methylene Protons (-CH₂-): The four protons on the two methylene groups of the cyclopropyl ring will appear as complex multiplets in the most upfield region of the spectrum.

¹³C NMR Analysis: The Carbon Skeleton

The proton-decoupled ¹³C NMR spectrum will show nine distinct signals, corresponding to the nine carbon atoms in the molecule. The fluorine atom will cause C-F coupling, which is observable as doublets for the carbons close to it.

- Aromatic Carbons (approx. 110-160 ppm):
 - C-4 (C-F): This carbon will show a large one-bond coupling constant (¹JCF) and will appear as a doublet at a downfield chemical shift (around 155-160 ppm) due to the direct attachment of the electronegative fluorine.
 - C-1 (C-NH₂): The carbon bearing the amino group will also be downfield.
 - C-2 (C-cyclopropyl): The carbon attached to the cyclopropyl group.

- C-3, C-5, C-6: These carbons will appear as doublets due to two-bond (^2JCF) or three-bond (^3JCF) coupling to fluorine.
- Cyclopropyl Carbons (approx. 5-15 ppm):
 - Methine Carbon (-CH-): The carbon attached to the aromatic ring will be the most downfield of the cyclopropyl carbons.
 - Methylene Carbons (-CH₂-): The two equivalent methylene carbons will appear as a single signal in the upfield region.

Table 1: Predicted NMR Spectroscopic Data for **2-Cyclopropyl-4-fluoroaniline**

¹ H NMR	Predicted Chemical Shift (δ, ppm)	Multiplicity
Aromatic H	6.5 - 7.0	Multiplets (m)
Amine (NH ₂)	3.5 - 4.5 (broad)	Singlet (s)
Cyclopropyl-CH	1.5 - 2.0	Multiplet (m)
Cyclopropyl-CH ₂	0.5 - 1.0	Multiplets (m)
¹³ C NMR	Predicted Chemical Shift (δ, ppm)	Key Feature
C-F	155 - 160	Doublet (^1JCF)
C-NH ₂	140 - 145	-
Aromatic C-H & C-C	110 - 130	Doublets (JCF)
Cyclopropyl-CH	10 - 15	-
Cyclopropyl-CH ₂	5 - 10	-

Standard Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of **2-Cyclopropyl-4-fluoroaniline** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube. The

choice of solvent is critical as it can influence the chemical shift of labile protons like those of the amine group.

- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- **Instrumentation:** Acquire the spectra on a 400 MHz or higher field NMR spectrometer.
- **^1H NMR Acquisition:** Acquire a standard one-dimensional proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance of ^{13}C , a longer acquisition time is typically required.
- **Data Processing:** Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The IR spectrum of **2-Cyclopropyl-4-fluoroaniline** is expected to show characteristic absorption bands.

- **N-H Stretching ($3300\text{-}3500\text{ cm}^{-1}$):** As a primary amine, two distinct sharp bands are expected in this region, corresponding to the symmetric and asymmetric stretching vibrations of the N-H bonds.
- **C-H Stretching (Aromatic & Aliphatic):**
 - Aromatic C-H stretching vibrations typically appear just above 3000 cm^{-1} (approx. $3030\text{-}3100\text{ cm}^{-1}$).
 - Cyclopropyl C-H stretching also occurs in this region, often near $3000\text{-}3080\text{ cm}^{-1}$.
- **C=C Stretching (Aromatic) ($1500\text{-}1620\text{ cm}^{-1}$):** Two or three bands in this region are characteristic of the benzene ring.

- N-H Bending ($1580\text{-}1650\text{ cm}^{-1}$): The scissoring vibration of the primary amine group often overlaps with the aromatic C=C stretching region.
- C-F Stretching ($1100\text{-}1250\text{ cm}^{-1}$): A strong, characteristic absorption band is expected in this region due to the stretching of the carbon-fluorine bond.
- C-N Stretching ($1250\text{-}1350\text{ cm}^{-1}$): This vibration is also expected in the fingerprint region.

Table 2: Predicted IR Absorption Bands for **2-Cyclopropyl-4-fluoroaniline**

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
N-H Stretch (asymmetric)	~3450	Medium
N-H Stretch (symmetric)	~3350	Medium
Aromatic C-H Stretch	3030 - 3100	Medium
Aromatic C=C Stretch	1500 - 1620	Strong
N-H Bend	1580 - 1650	Medium
C-F Stretch	1100 - 1250	Strong

Standard Protocol for IR Data Acquisition (ATR)

- Sample Preparation: Place a small amount of the liquid or solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Background Scan: Record a background spectrum of the clean, empty ATR crystal. This is crucial to subtract any atmospheric (CO_2 , H_2O) or instrumental signals.
- Sample Scan: Acquire the spectrum of the sample. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The software automatically performs the background subtraction. The resulting spectrum displays transmittance or absorbance as a function of wavenumber.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, offering further structural confirmation. The molecular formula of **2-Cyclopropyl-4-fluoroaniline** is $C_9H_{10}FN$, with a monoisotopic mass of approximately 151.08 Da.^[1]

- **Molecular Ion Peak (M^+):** The mass spectrum should show a clear molecular ion peak at an m/z (mass-to-charge ratio) of 151. The presence of a single nitrogen atom means the molecular weight is odd, consistent with the Nitrogen Rule.
- **Key Fragmentation Patterns:**
 - **Loss of $H\cdot$ ($M-1$):** A peak at m/z 150 may be observed due to the loss of a hydrogen radical.
 - **Loss of $CH_3\cdot$ ($M-15$):** While not having a methyl group, rearrangement and loss of a methyl radical from the cyclopropyl group is a possible fragmentation pathway, leading to a peak at m/z 136.
 - **Loss of C_2H_4 ($M-28$):** Cleavage of the cyclopropyl ring can lead to the loss of ethylene, a common fragmentation for cyclopropyl-containing compounds, resulting in a peak at m/z 123.
 - **Loss of HCN ($M-27$):** A common fragmentation for anilines is the loss of hydrogen cyanide, which would give a peak at m/z 124.

Table 3: Predicted Mass Spectrometry Data for **2-Cyclopropyl-4-fluoroaniline**

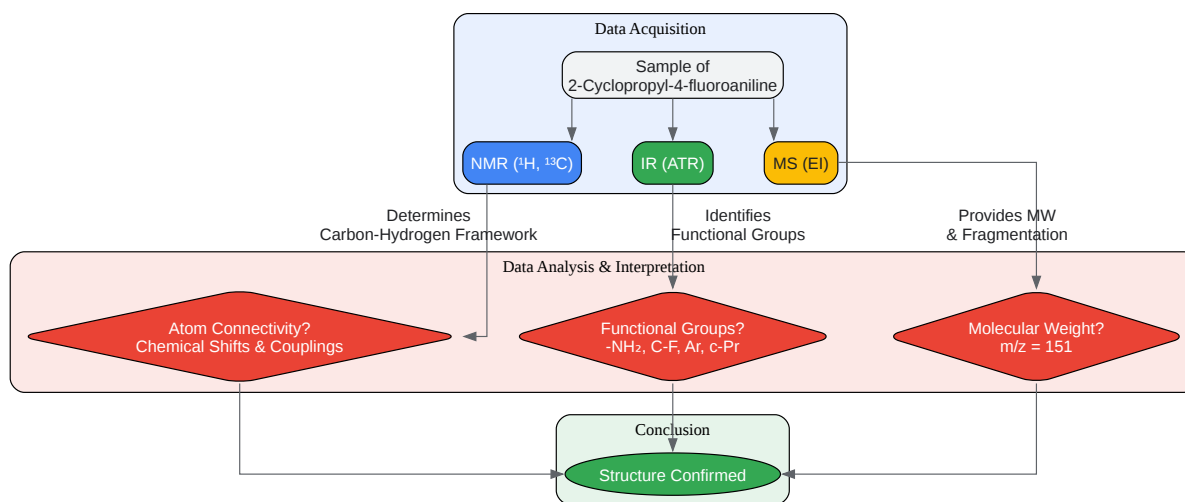
m/z	Proposed Fragment Identity	Notes
151	$[M]^+$	Molecular Ion
150	$[M-H]^+$	Loss of a hydrogen radical
123	$[M-C_2H_4]^+$	Loss of ethylene from cyclopropyl ring
124	$[M-HCN]^+$	Loss of hydrogen cyanide from the ring

Standard Protocol for MS Data Acquisition (EI-GC/MS)

- **Sample Preparation:** Prepare a dilute solution of the analyte in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- **Injection:** Inject a small volume (e.g., 1 μ L) of the solution into a Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS). The GC will separate the analyte from the solvent and any impurities.
- **Ionization:** As the analyte elutes from the GC column, it enters the ion source of the mass spectrometer. In Electron Ionization (EI) mode, high-energy electrons (typically 70 eV) bombard the molecule, causing it to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio.
- **Detection:** A detector records the abundance of each ion, generating the mass spectrum.

Integrated Spectroscopic Workflow

The true power of spectroscopic analysis lies in the integration of data from multiple techniques. A logical workflow ensures the unambiguous identification of **2-Cyclopropyl-4-fluoroaniline**.



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Caption: Integrated workflow for spectroscopic structural confirmation.

Conclusion

The structural characterization of **2-Cyclopropyl-4-fluoroaniline** is readily achievable through a combination of NMR, IR, and MS techniques. Each method provides a unique and complementary piece of the structural puzzle. ¹H and ¹³C NMR spectroscopy confirm the carbon-hydrogen framework and the specific connectivity of the substituents through chemical shifts and fluorine coupling patterns. Infrared spectroscopy provides rapid confirmation of key functional groups, particularly the primary amine and the carbon-fluorine bond. Finally, mass

spectrometry verifies the molecular weight and offers additional structural insights through predictable fragmentation pathways. By following the protocols and interpretative logic outlined in this guide, researchers can confidently verify the identity and purity of this valuable chemical building block.

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Sources

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